

# benzylpenicillin impurity 11 solution stability

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## Compound Focus: Benzylpenicillin Impurity 11

CAS No.: 118-53-6

Cat. No.: S624159

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## Benzylpenicillin Impurity 11 Identification

**Benzylpenicillin Impurity 11** is also known as **Penicillin F** or **(Z,E)-Penicillin F** [1]. The following table summarizes its key identifiers:

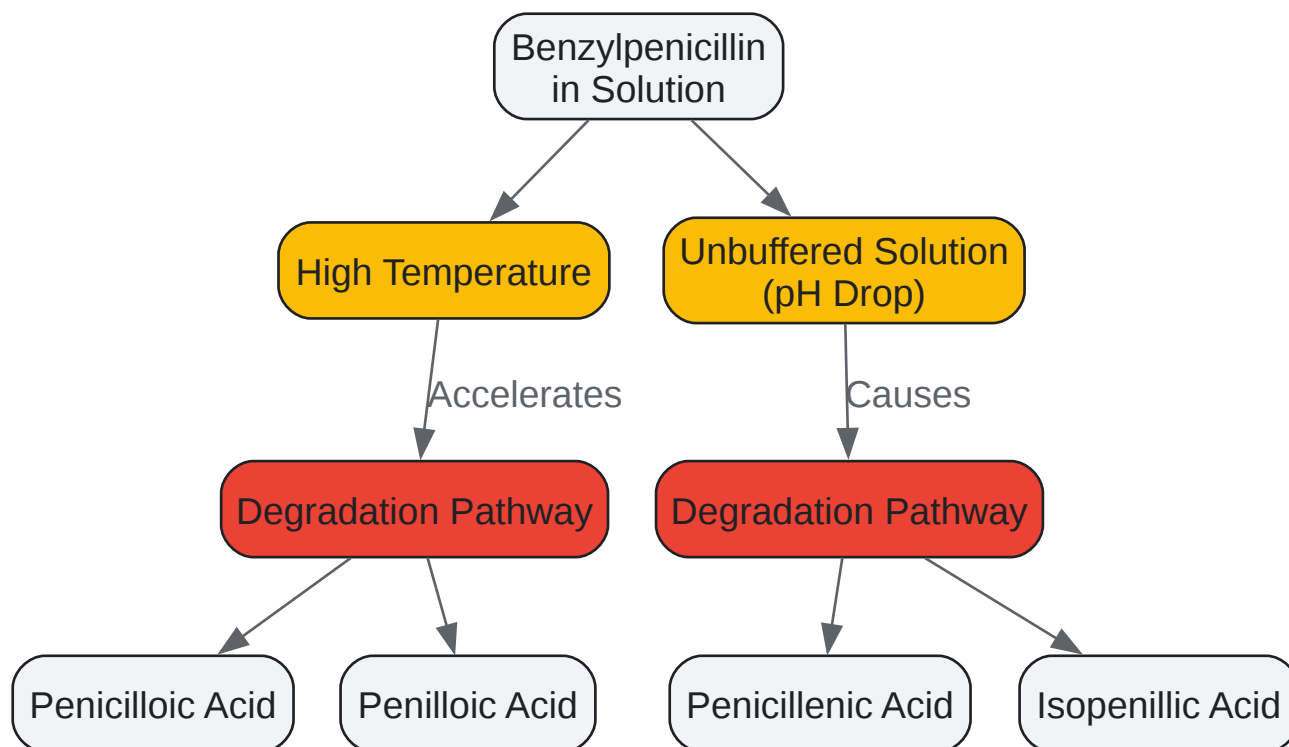
Property	Description
CAS Number	118-53-6 [1]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> N <sub>2</sub> O <sub>4</sub> S [1]
Molecular Weight	312.38 g/mol [1]
Chemical Name	6α-[(1-Oxo-3-hexenyl)amino]penicillanic acid [1]
Form	White to Off-White solid [1]
Solubility	Sparingly soluble in DMSO; slightly soluble in Methanol and Water [1]

## Stability Considerations and Handling Guidelines

While direct stability studies on Impurity 11 are lacking, research on the parent compound, Benzylpenicillin, provides critical insights. Benzylpenicillin is known to be unstable in aqueous solution, degrading rapidly at

elevated temperatures and undergoing pH-dependent hydrolysis [2] [3].

The following workflow summarizes the key degradation pathways and stability risks for penicillin compounds, based on the analysis of benzylpenicillin [2]:



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Given these risks, here are practical recommendations for handling **Benzylpenicillin Impurity 11**:

- **Prioritize Fresh Preparation:** Due to the lack of specific stability data, it is highly recommended to prepare stock solutions immediately before use.
- **Control the Environment:** If storage is necessary, keep solutions **cold and buffered**.
  - **Temperature:** Store at **2-8°C** (refrigerated) and avoid exposure to room temperature, especially above 30°C [2] [3].
  - **pH:** Use a **citrate-buffered solution** to maintain a neutral pH (~7.5) and prevent rapid acid-catalyzed degradation [2].
- **Use Appropriate Solvents:** The impurity is sparingly soluble in DMSO and slightly soluble in methanol and water [1]. Choose a solvent compatible with your analytical method and stability needs.
- **Monitor for Degradation:** Employ stability-indicating analytical methods like **LC-MS/MS** to monitor the integrity of the impurity solution over time and detect the formation of any breakdown products [2] [4].

## Recommendations for Experimental Protocols

To establish the stability profile for your specific conditions:

- **Design a Forced Degradation Study:** Expose solutions of **Benzylopenicillin Impurity 11** to various stress conditions (e.g., different temperatures, pH levels, and light exposure) and analyze them at timed intervals.
- **Employ LC-MS/MS Analysis:** Use a validated LC-MS/MS method to quantify the intact impurity and identify its degradation products, similar to the protocols used in stability studies of benzylpenicillin [2] [4].
- **Establish a Stability-Indicating Method:** Ensure your analytical method can adequately separate the impurity from its degradation products to accurately assess stability.

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## References

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